

Application Notes and Protocols for 2-(5-Bromo-2-hydroxyphenyl)acetic Acid

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Compound of Interest

Compound Name:	2-(5-Bromo-2-hydroxyphenyl)acetic acid
Cat. No.:	B1289130

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Introduction

2-(5-Bromo-2-hydroxyphenyl)acetic acid is a versatile bifunctional molecule of significant interest to researchers in medicinal chemistry and drug development. Its structure, featuring a reactive carboxylic acid, a phenolic hydroxyl group, and a bromine-substituted aromatic ring, allows for a diverse range of chemical transformations. This guide provides an in-depth exploration of the key reaction mechanisms involving this compound, complete with detailed protocols and expert insights to facilitate its application in complex organic synthesis. The strategic manipulation of its functional groups enables the construction of various heterocyclic scaffolds and the introduction of molecular diversity, making it a valuable building block for the synthesis of novel therapeutic agents. For instance, it is a known precursor in the synthesis of the anticoagulant brodifacoum.

Key Reaction Mechanisms and Protocols

The reactivity of **2-(5-Bromo-2-hydroxyphenyl)acetic acid** is governed by the interplay of its three primary functional moieties: the carboxylic acid, the phenolic hydroxyl, and the aryl bromide. This allows for a variety of selective transformations, which are detailed below.

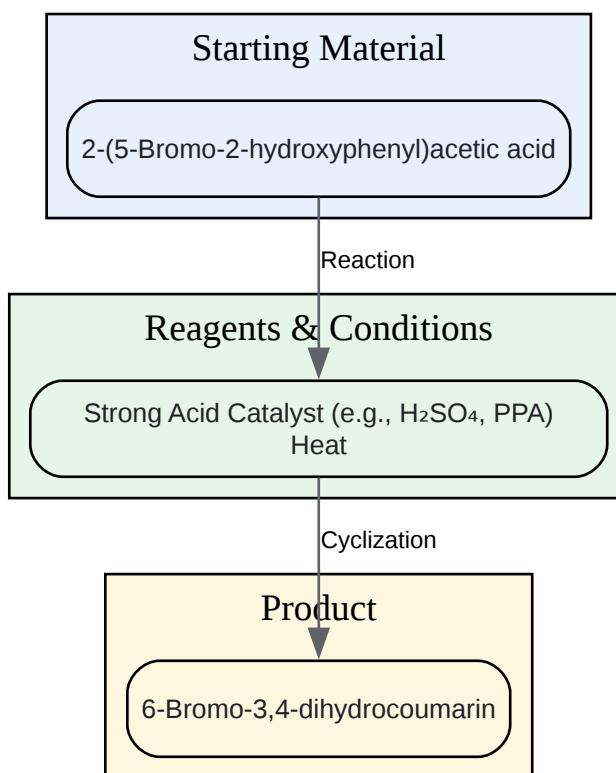
Intramolecular Cyclization: Synthesis of 6-Bromo-3,4-dihydrocoumarin

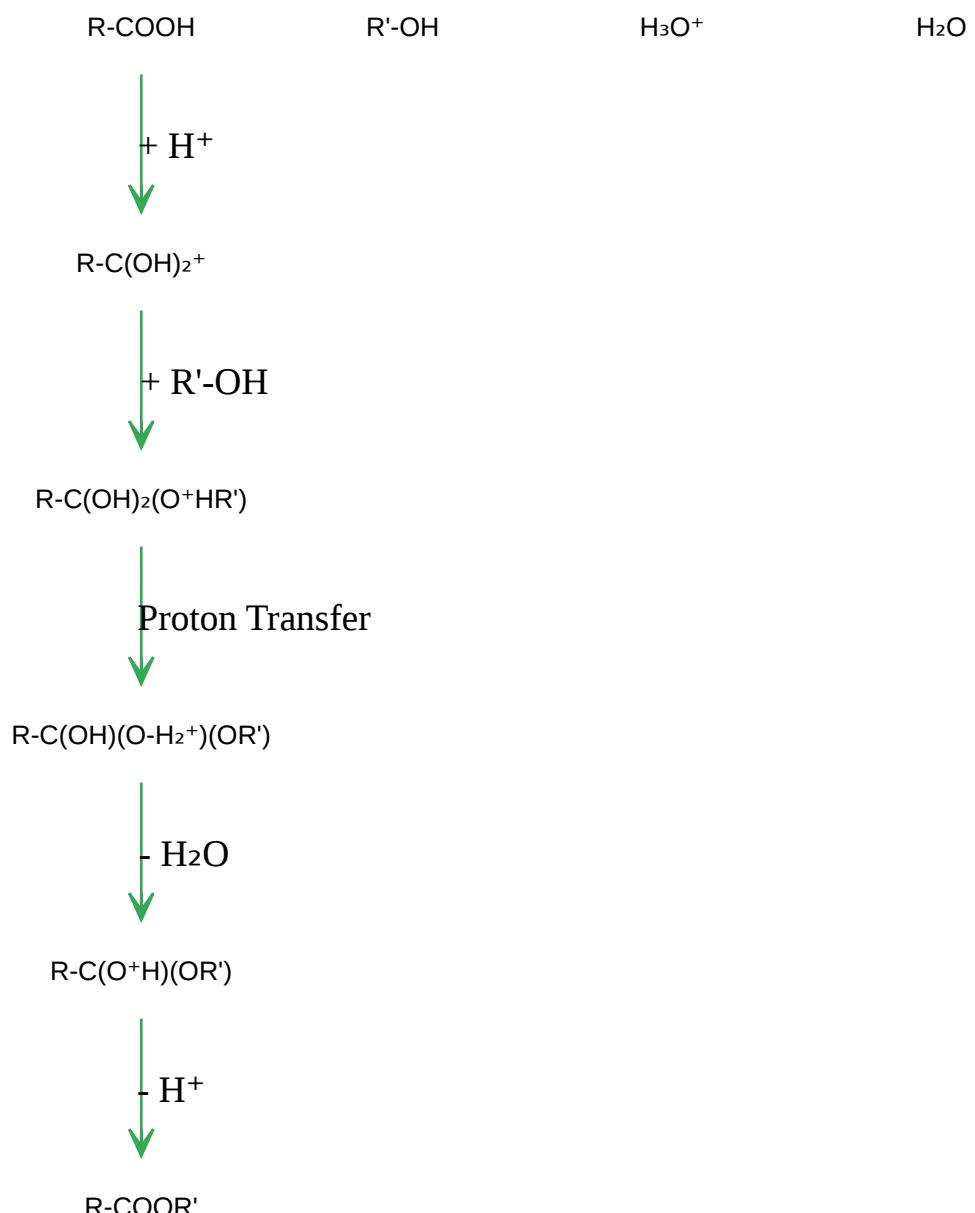
One of the most fundamental reactions of **2-(5-Bromo-2-hydroxyphenyl)acetic acid** is its ability to undergo intramolecular cyclization to form a lactone, specifically 6-bromo-3,4-dihydrocoumarin. This transformation is an example of an intramolecular Fischer esterification, where the phenolic hydroxyl group acts as the nucleophile, attacking the protonated carboxylic acid.

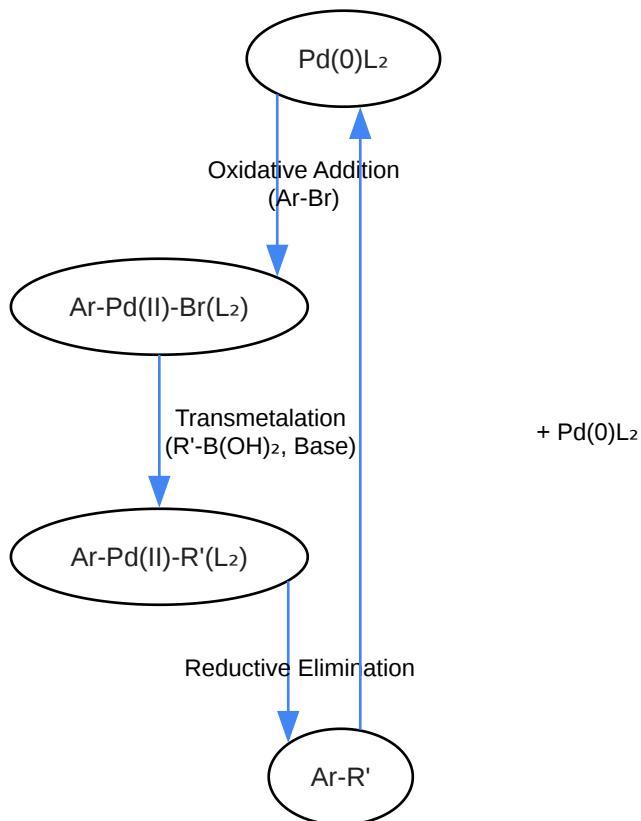
Mechanism:

The reaction is typically catalyzed by a strong acid, which protonates the carbonyl oxygen of the carboxylic acid, thereby increasing its electrophilicity. The proximate phenolic hydroxyl group then attacks the activated carbonyl carbon. Subsequent proton transfer and elimination of a water molecule lead to the formation of the stable six-membered lactone ring.

Reaction Workflow: Intramolecular Cyclization







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